

Essential Safety and Logistics for Handling CFTR(inh)-172

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Compound of Interest

Compound Name: CFTR(inh)-172

Cat. No.: B1668465

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the potent and selective CFTR chloride channel blocker, **CFTR(inh)-172**. Adherence to these guidelines is critical for personnel safety and environmental protection.

Hazard Identification and Personal Protective Equipment (PPE)

CFTR(inh)-172 is classified with several hazards requiring specific precautions. It is harmful if swallowed, causes serious eye and skin irritation, and may provoke an allergic skin reaction or respiratory irritation.[1][2] Furthermore, it is very toxic to aquatic life with long-lasting effects.[1][2] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Recommended Personal Protective Equipment:

| Protection Type | Specification | Rationale |
|--|---|---|
| Eye/Face Protection | Safety glasses with side-shields or goggles. | Prevents contact with eyes, which can cause serious irritation.[1][2] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile rubber). | Avoids skin irritation and potential allergic reactions.[1] |
| Lab coat or other protective clothing. | Protects against accidental skin contact and contamination of personal clothing.[1][2] | |
| Respiratory Protection | Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is recommended. | Minimizes the risk of respiratory irritation.[1] |

Quantitative Compound Data

Below is a summary of key quantitative data for **CFTR(inh)-172**.

| Property | Value | Source |
|--------------------------|-------------|-----------|
| Molecular Weight | 409.4 g/mol | [3] |
| Purity | ≥98% | [3] |
| Ki (Inhibition Constant) | 300 nM | [3][4] |
| Solubility in DMSO | 5 mg/mL | [3] |
| 40.94 mg/mL (100 mM) | | |
| CAS Number | 307510-92-5 | [1][2][3] |

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and regulatory compliance. The following step-by-step procedures outline the recommended workflow from receipt of the compound to its final disposal.

Step-by-Step Handling and Storage Protocol

- Receiving and Inspection: Upon receipt, inspect the container for any damage or leaks. Wear appropriate PPE during inspection.
- Storage of Solid Compound: Store the crystalline solid in a tightly closed container in a cool, dry, and well-ventilated area.^[1] For long-term storage, refer to the supplier's recommendation, which is often at +4°C.
- Preparation of Stock Solutions:
 - Perform all weighing and solution preparation in a chemical fume hood to avoid inhalation of the powder.
 - **CFTR(inh)-172** is commonly dissolved in DMSO to prepare a stock solution.^[4]
 - For example, to prepare a 10 mM stock solution, dissolve 4.094 mg of **CFTR(inh)-172** in 1 mL of DMSO.
- Storage of Stock Solutions: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store stock solutions at -20°C for up to 3 months or at -80°C for up to 6 months.^[4]

First Aid Measures

In the event of exposure, immediate action is necessary:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. If eye irritation persists, get medical advice/attention.^[1]
- Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes. If skin irritation or a rash occurs, seek medical advice.^[1]
- Inhalation: Move the person to fresh air. If they feel unwell, call a poison center or doctor.^[1]
- Ingestion: If swallowed, rinse the mouth. Do NOT induce vomiting. Call a physician.^{[1][2]}

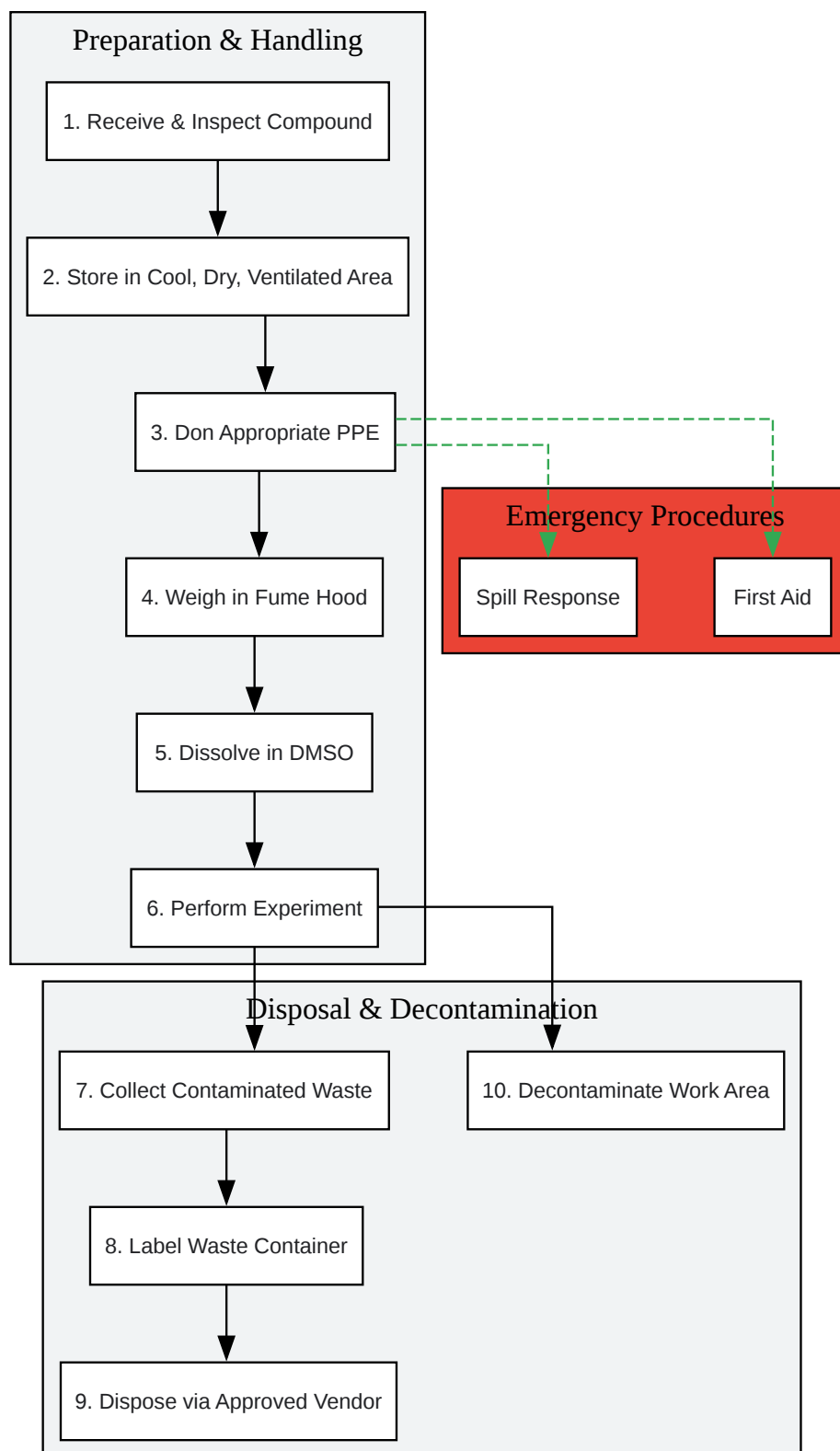
Disposal Plan

All waste containing **CFTR(inh)-172** must be treated as hazardous.

- **Waste Collection:** Collect all solid and liquid waste contaminated with **CFTR(inh)-172** in clearly labeled, sealed containers. This includes unused compound, contaminated consumables (e.g., pipette tips, tubes), and cleaning materials.
- **Disposal Procedure:** Dispose of the hazardous waste through an approved waste disposal plant, following all local, state, and federal regulations.^[1]^[2] Do not allow the substance to enter the environment.^[2]

Visualized Workflow: Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **CFTR(inh)-172**, from initial receipt to final waste management.



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Caption: Workflow for Safe Handling and Disposal of **CFTR(inh)-172**.

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